

# A Technical Guide to the Executive Order on Improving Biosafety and Biosecurity

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For Immediate Release: May 5, 2025

This technical guide provides an in-depth summary of the Executive Order on Improving the Safety and Security of Biological Research, issued on May 5, 2025.<sup>[1][2][3]</sup> This document is intended for researchers, scientists, and drug development professionals to understand the core requirements, operational changes, and strategic implications of this directive. The order aims to balance the prevention of catastrophic biological events with the need to maintain American leadership in biotechnology and biosecurity.<sup>[1][2][3]</sup>

## Core Policy and Directives

The executive order establishes a new policy framework for federally funded biological research, with a primary focus on "dangerous gain-of-function" (GOF) research.<sup>[1][3][4]</sup> It mandates immediate and long-term actions to increase oversight, transparency, and accountability for research that could pose a significant threat to public health and national security.<sup>[5]</sup>

## Key Mandates and Timelines

The executive order outlines a series of actions to be completed within specific timeframes. These are crucial for understanding the operational impact on research activities.

Timeline	Action Required	Lead Agency/Office	Relevant Section of Executive Order
Immediate	End federal funding for dangerous GOF research conducted by foreign entities in countries of concern or with inadequate oversight. <a href="#">[1]</a>	Heads of relevant executive departments and agencies	Section 3(a)(i)
Immediate	End federal funding for other life-science research in countries of concern that could pose a threat to public health or national security. <a href="#">[1]</a>	Heads of relevant executive departments and agencies	Section 3(a)(ii)
Immediate	Suspend all other federally funded dangerous GOF research until a new, updated policy is in place. <a href="#">[6]</a>	Heads of relevant executive departments and agencies	Section 3(b)
Within 90 days	Revise or replace the 2024 "Framework for Nucleic Acid Synthesis Screening" to ensure verifiable screening mechanisms and enforcement. <a href="#">[7]</a>	Director of the Office of Science and Technology Policy (OSTP)	Section 4(b)
Within 120 days	Revise or replace the 2024 U.S. Government Policy for Oversight of Dual Use Research of Concern	Director of OSTP, in coordination with the National Security Advisor (NSA)	Section 4(a)

	and Pathogens with Enhanced Pandemic Potential (DURC/PEPP).[5][7]		
Within 180 days	Develop and implement a strategy to govern, limit, and track non-federally funded dangerous GOF research and other high-risk life science research.[1][2][3]	Director of OSTP, in coordination with OMB, NSA, and other agencies	Section 5
Ongoing	Include new enforcement terms in all federal life-science research contracts and grants.	Secretary of Health and Human Services and heads of other relevant agencies	Section 7
Every 4 years	Review and revise the policy for oversight of dangerous GOF research.[1][2]	Director of OSTP	Section 4(a)(iii)

## Definition of "Dangerous Gain-of-Function Research"

The executive order provides a specific definition for "dangerous gain-of-function research," which is central to its implementation. It is defined as "scientific research on an infectious agent or toxin with the potential to cause disease by enhancing its pathogenicity or increasing its transmissibility," which "could result in significant societal consequences." [4][8]

The order further specifies seven categories of experimental outcomes that fall under this definition:

- Enhancing the harmful consequences of the agent or toxin.[6]

- Disrupting beneficial immunological responses or the effectiveness of immunizations.[6]
- Conferring resistance to clinically or agriculturally useful prophylactic or therapeutic interventions.[6]
- Increasing the stability, transmissibility, or ability to disseminate the agent or toxin.[6]
- Altering the host range or tropism of the agent or toxin.[6]
- Enhancing the susceptibility of a human host population to the agent or toxin.[6]
- Generating or reconstituting an eradicated or extinct agent or toxin.[1][6][9]

## Procedural Protocols for Compliance

While the executive order does not outline specific experimental protocols, it establishes a clear set of procedural requirements for research institutions and federal agencies. These can be considered the regulatory protocols for compliance.

## Immediate Actions for Research Institutions

- Review of Research Portfolios: Institutions receiving federal funding were required to immediately review their research portfolios to identify any projects that meet the definition of "dangerous gain-of-function research." [10][11]
- Reporting: Any such projects must be reported to the funding agency.[10]
- Pausing Research: All research identified as "dangerous gain-of-function" must be paused until further guidance is issued.[9][12]

## Federal Agency Protocols

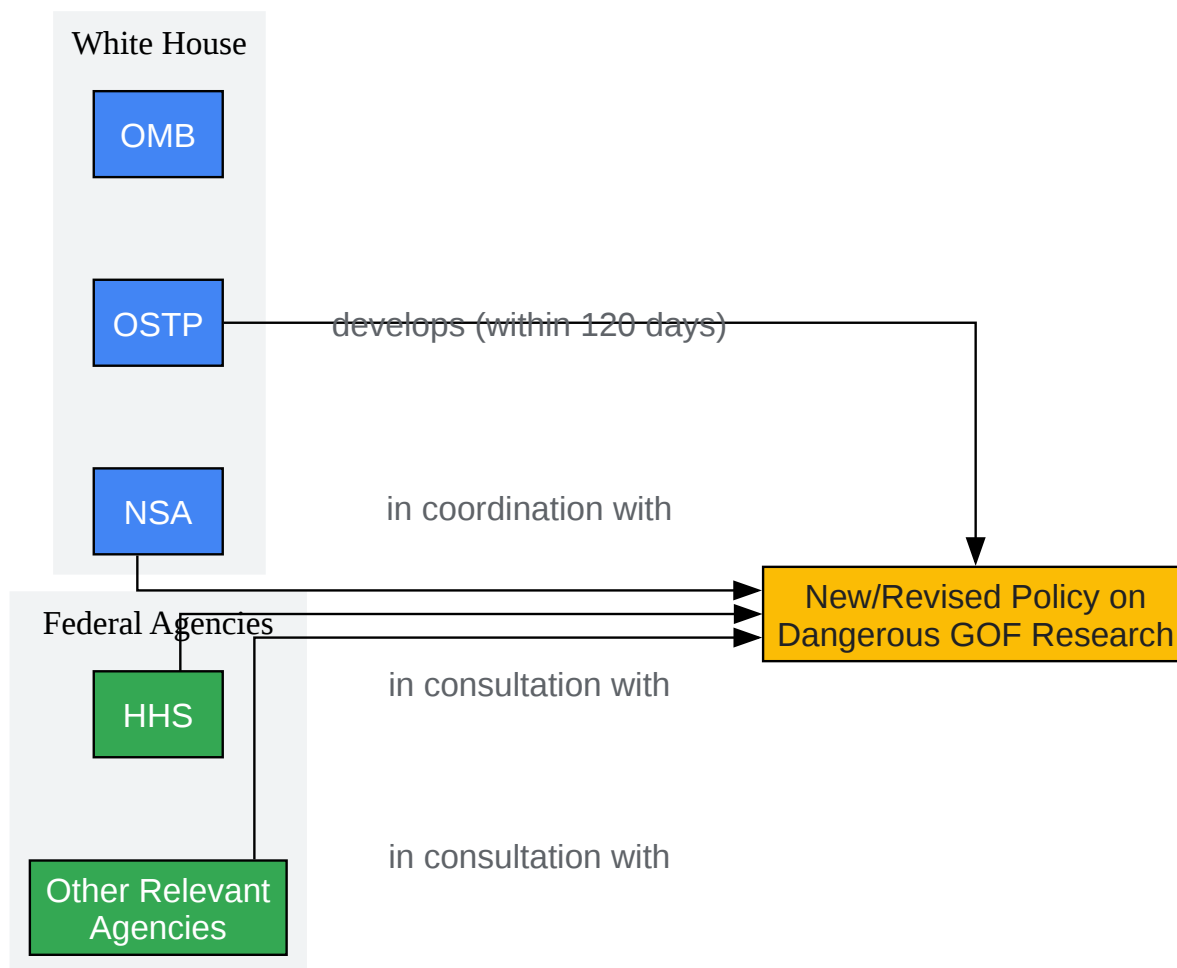
- Guidance Development: The Director of the OSTP, in coordination with other agencies, is responsible for developing and issuing new guidance for the oversight of high-risk biological research.[1]
- Funding Suspension and Termination: Federal agencies, such as the National Institutes of Health (NIH) and the U.S. Department of Agriculture (USDA), are authorized to suspend or

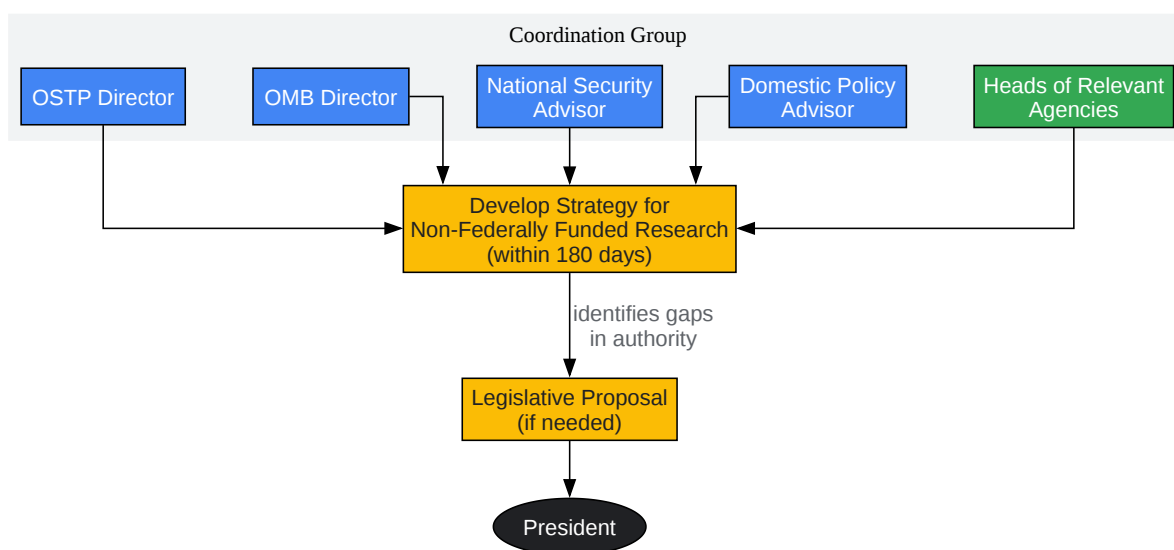
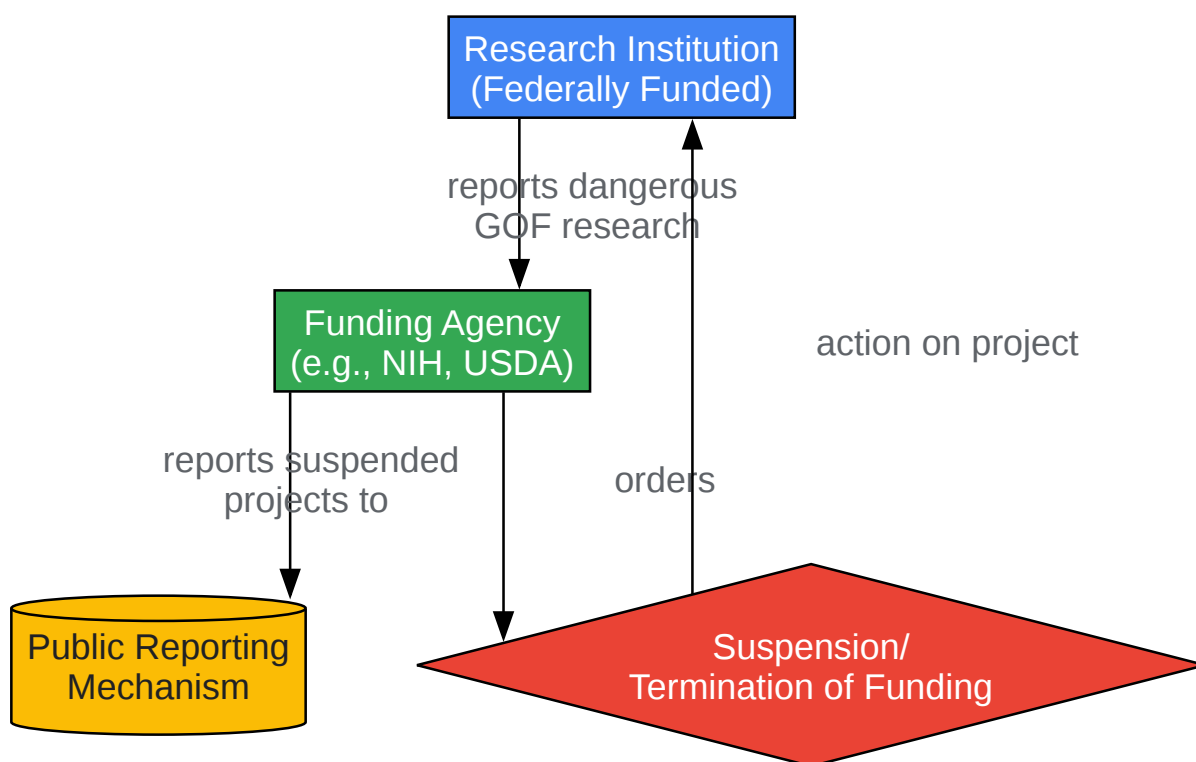
terminate funding for research that falls under the purview of the executive order.<sup>[10]</sup>

- Public Transparency: A public reporting mechanism will be established to provide information about research programs and awards that have been identified, suspended, or stopped under this order.<sup>[1][2]</sup>

## Visualizing the New Oversight and Reporting Structure

The following diagrams illustrate the key workflows and logical relationships established by the executive order.





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- To cite this document: BenchChem. [A Technical Guide to the Executive Order on Improving Biosafety and Biosecurity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1207757#summary-of-the-executive-order-on-improving-biosafety-and-biosecurity]

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